

Managing air and moisture sensitivity of reagents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Decyn-3-one

Cat. No.: B8691249

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Frequently Asked Questions (FAQs)

Q1: What makes a reagent "air-sensitive" or "moisture-sensitive"?

A: Air-sensitive reagents react with components of the atmosphere, most commonly oxygen and water vapor.[1][2] Moisture-sensitive reagents specifically react with water. Many compounds, particularly organometallics, hydrides, and compounds with early transition metals or lanthanides, are reactive toward both oxygen and water.[3][4][5] This reactivity can lead to decomposition of the reagent, formation of undesired byproducts, and in some cases, create hazardous conditions like fires or explosions.[4]

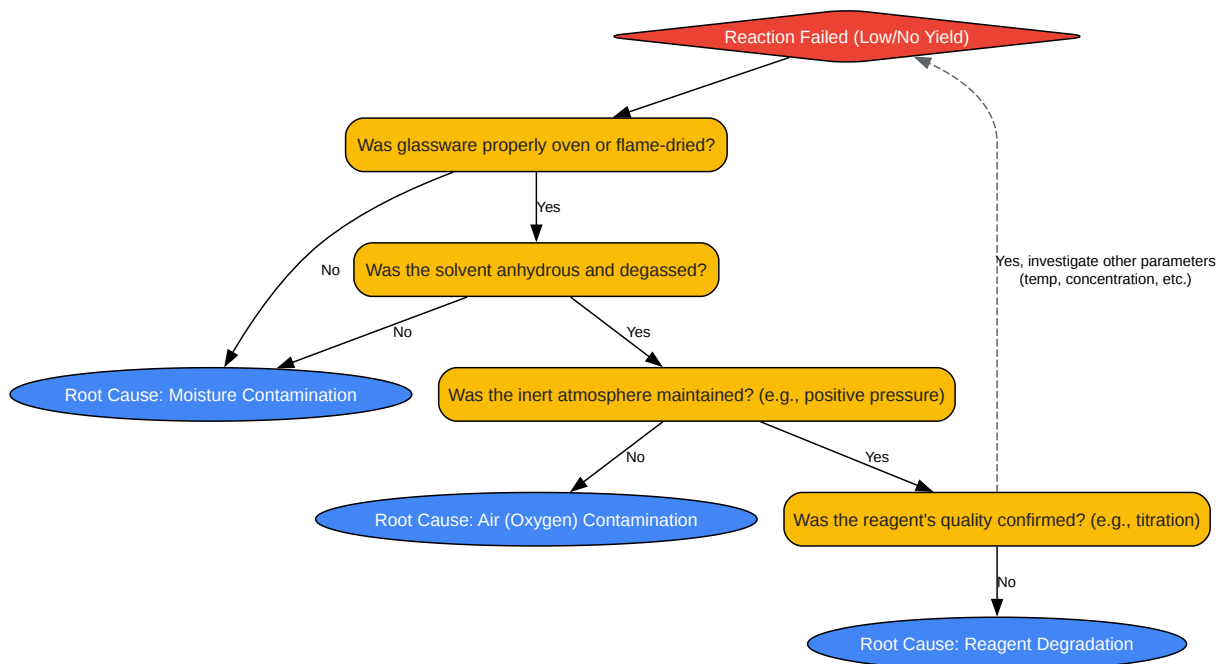
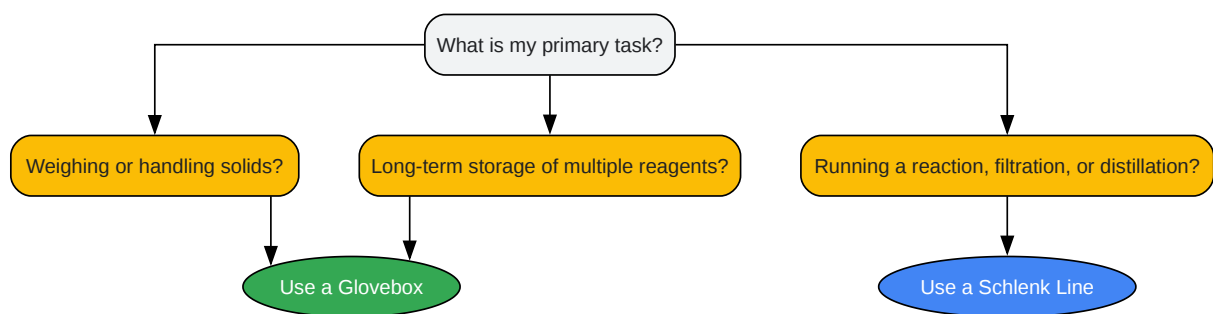
Q2: What is the difference between a glovebox and a Schlenk line, and when should I use each?

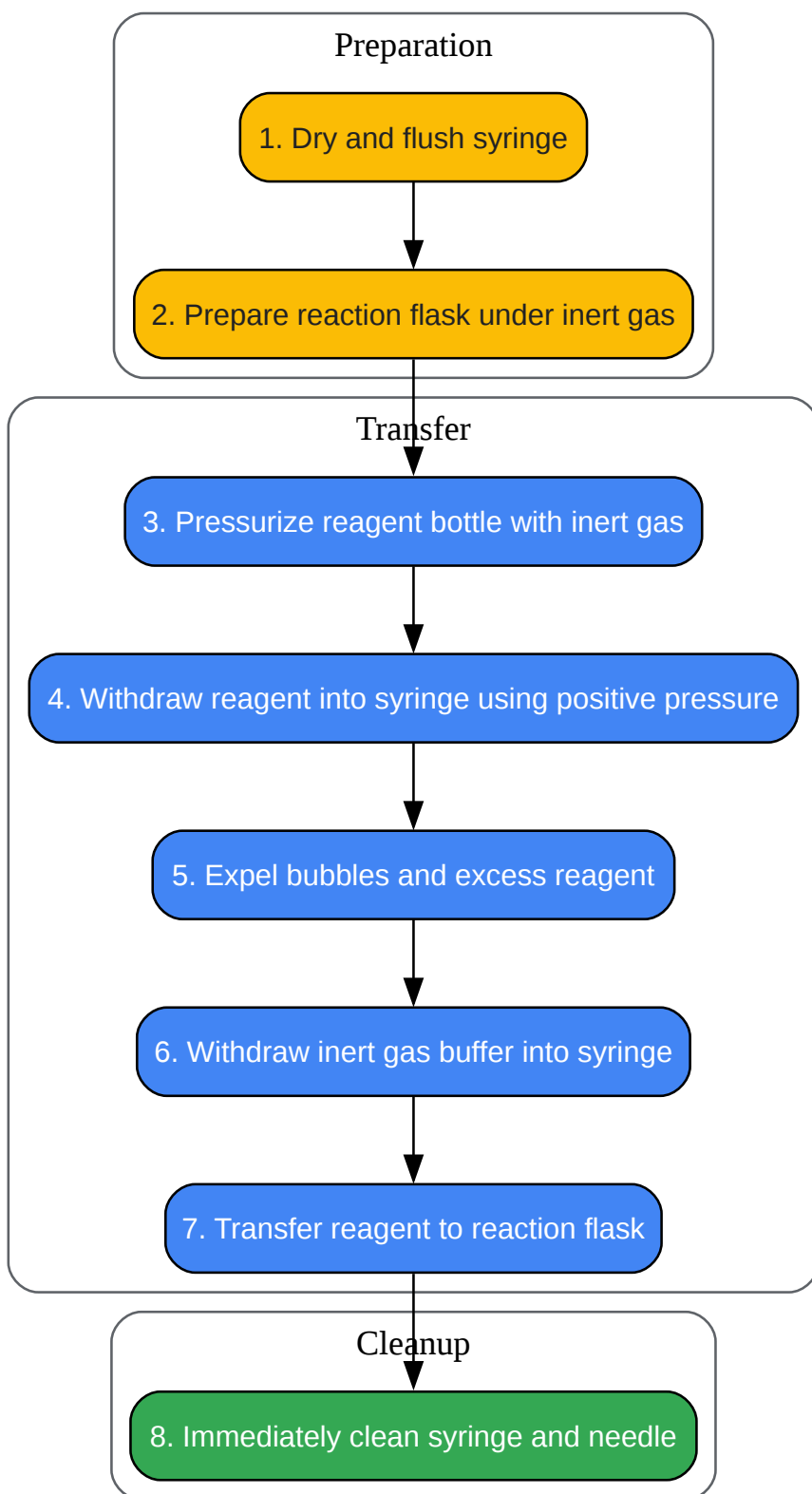
A: Both are used to create an inert atmosphere (typically nitrogen or argon) for handling sensitive reagents.[1][6]

- **Glovebox:** A sealed container with gloves for manipulation, where the internal atmosphere is continuously circulated over a catalyst to remove oxygen and water to parts-per-million (ppm) levels.[3][6] It is ideal for operations that are difficult to perform in sealed glassware, such as weighing solids, preparing samples, and storing reagents.[3][7]

- Schlenk Line: A dual-manifold system connected to a vacuum pump and an inert gas source.
[1][3] It allows for the evacuation of air from glassware (like a Schlenk flask) and backfilling with inert gas.[3] This technique is highly versatile for performing chemical reactions, distillations, and filtrations under an inert atmosphere.[2][3]

Decision Guide:





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